

Navigating the Safe Handling of D-Galacturonic Acid Monohydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Galacturonic Acid Monohydrate*

Cat. No.: *B1147183*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory reagents is paramount. This in-depth technical guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **D-Galacturonic Acid Monohydrate**.

D-Galacturonic Acid Monohydrate, a key component of pectin, is widely utilized in various research and development applications. While it is not classified as a hazardous substance according to several safety data sheets, and no specific occupational exposure limits have been established, caution is advised as its toxicological properties have not been fully investigated.^{[1][2][3]} Adherence to standard laboratory safety practices is essential to minimize any potential risks.

Physicochemical and Safety Data

A summary of the key quantitative data for **D-Galacturonic Acid Monohydrate** is presented below for easy reference.

Property	Value	Reference
Chemical Formula	C ₆ H ₁₀ O ₇ ·H ₂ O	[4]
Appearance	White solid / crystalline powder	[1][5]
CAS Number	91510-62-2	[3]
EC Number	211-682-6	
Storage Temperature	10°C - 25°C	[2]
Chemical Stability	Stable under normal temperatures and pressures	[1]
Incompatibilities	Oxidizing agents	[1]
Hazardous Decomposition	Carbon monoxide, carbon dioxide, irritating and toxic fumes	[1]

Hazard Information	Classification	Reference
GHS Classification	Not classified as hazardous	[3]
Potential Health Effects	May cause eye, skin, and respiratory tract irritation. May cause irritation of the digestive tract if ingested.	[1]
Toxicological Data	The toxicological properties of this substance have not been fully investigated.	[1]

Experimental Protocols for Safety Assessment

A review of publicly available safety data sheets and toxicological literature indicates that comprehensive toxicity studies with detailed experimental protocols for **D-Galacturonic Acid Monohydrate** are not widely available. The recurring statement is that the toxicological properties have not been fully investigated.[1]

For related substances, such as D-Galacturonic acid sodium salt, it has been noted that it shall not be classified as acutely toxic, a skin or eye irritant, a mutagen, a carcinogen, or a reproductive toxicant based on available information.[6] However, the specific experimental designs that led to these conclusions are not detailed in the provided search results.

In the absence of specific cited studies for the monohydrate form, researchers should operate under the precautionary principle, assuming potential for mild irritation. Standard toxicological assessments would typically involve acute oral toxicity studies in rodents (e.g., OECD Guideline 420), dermal irritation studies (e.g., OECD Guideline 404), and eye irritation studies (e.g., OECD Guideline 405).

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **D-Galacturonic Acid Monohydrate** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid ingestion and inhalation.[1][2]
- Use with adequate ventilation, such as in a chemical fume hood.[1]
- Wash hands thoroughly after handling.[1][2]
- Remove and wash contaminated clothing before reuse.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed when not in use.[1]
- Store away from incompatible substances, such as oxidizing agents.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **D-Galacturonic Acid Monohydrate**:

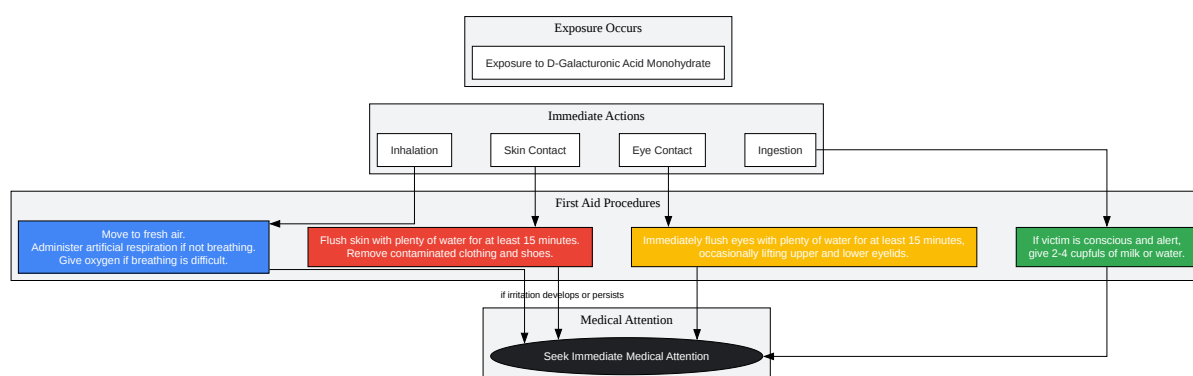
PPE Category	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Long-sleeved clothing is recommended.	[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1][2]

Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures

A logical workflow for administering first aid after exposure to **D-Galacturonic Acid Monohydrate** is detailed below.

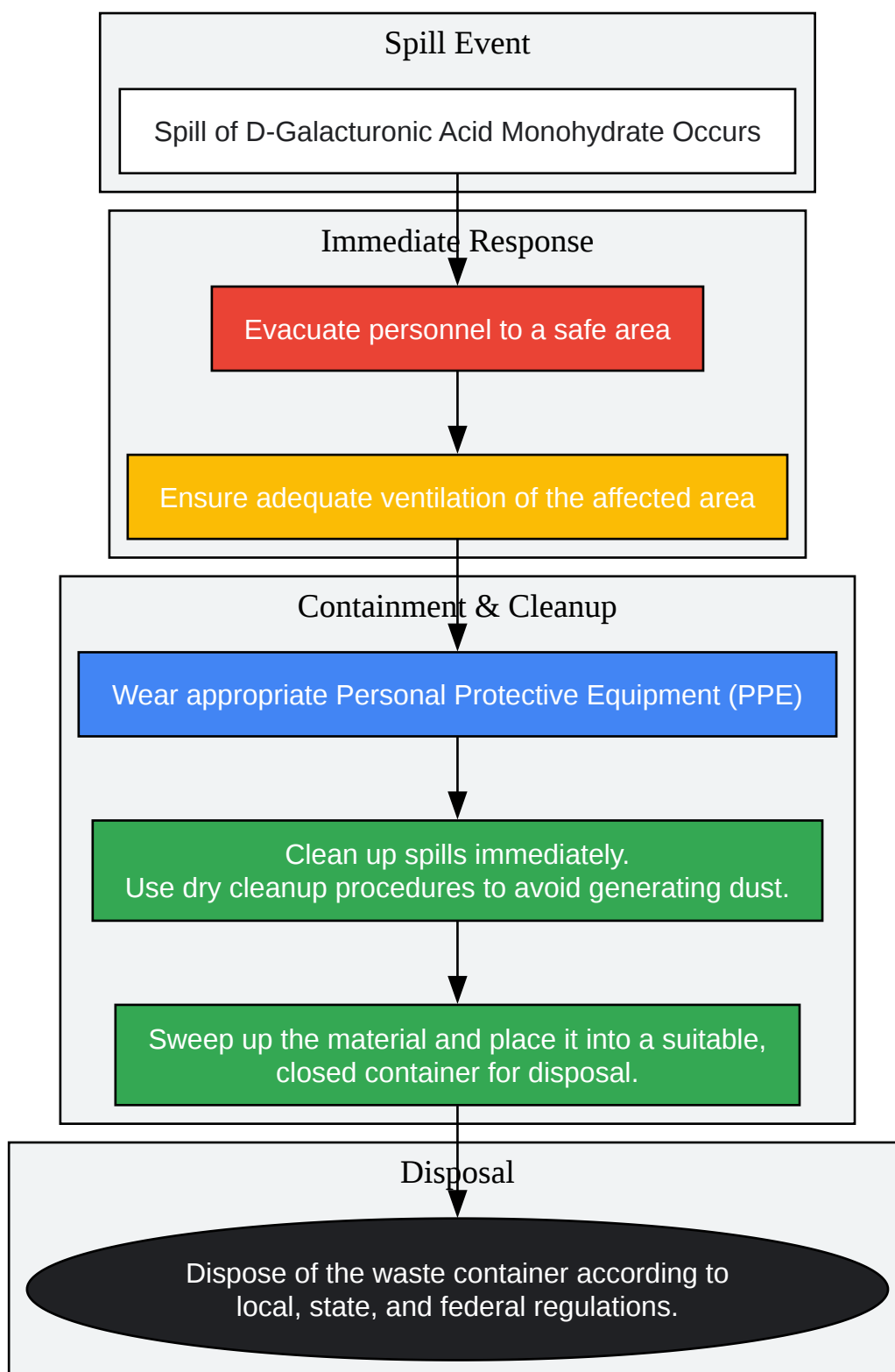


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First Aid Procedures for Exposure

Spill and Leak Response

In the case of a spill, immediate and appropriate action is necessary to prevent contamination and ensure safety.



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Workflow for Handling a Spill

Spill and Leak Procedures:

- Ensure adequate ventilation.[2][4]
- Use proper personal protective equipment as indicated in the PPE section.[1]
- For minor spills, clean up immediately, observing precautions in the Protective Equipment section.[1][7] Use dry clean-up procedures and avoid generating dust.[7]
- Sweep up the material and place it into a suitable container for disposal.[1][4]
- For major spills, clear the area of personnel and move upwind.[7] Alert the fire brigade and inform them of the location and nature of the hazard.[7]

By adhering to these guidelines, researchers, scientists, and drug development professionals can handle **D-Galacturonic Acid Monohydrate** safely and effectively in the laboratory setting.

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- To cite this document: BenchChem. [Navigating the Safe Handling of D-Galacturonic Acid Monohydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1147183#d-galacturonic-acid-monohydrate-safety-and-handling-precautions>]

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